

Personal protective equipment for handling Methyl 6-methoxynaphthalene-2-acetate

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Compound of Interest

Compound Name: Methyl 6-methoxynaphthalene-2-acetate

Cat. No.: B022364

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Essential Safety and Handling Guide for Methyl 6-methoxynaphthalene-2-acetate

This guide provides comprehensive safety protocols and logistical information for the handling and disposal of **Methyl 6-methoxynaphthalene-2-acetate**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring personal safety and regulatory compliance.

Disclaimer: Specific toxicological data for **Methyl 6-methoxynaphthalene-2-acetate** is not readily available. The hazard information provided is based on a structurally similar compound, 2-Acetyl-6-methoxynaphthalene, and general principles for handling aromatic esters. This guide should be used as a conservative safety measure. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Physicochemical and Hazard Data

Proper handling of any chemical begins with a thorough understanding of its properties and potential hazards.

Table 1: Physicochemical Properties of **Methyl 6-methoxynaphthalene-2-acetate**

Property	Value
CAS Number	23981-48-8[1][2]
Molecular Formula	C ₁₄ H ₁₄ O ₃ [1][2]
Molecular Weight	230.26 g/mol [1][2]
Appearance	White crystalline powder[1]
Melting Point	65-68 °C[1][2]
Boiling Point	356.9 °C at 760 mmHg[1]
Density	1.149 g/cm ³ [1]
Vapor Pressure	2.82E-05 mmHg at 25 °C[1]
Flash Point	148.8 °C[1]

Table 2: Hazard Identification

Hazard	Classification & Precautionary Statements
Acute Oral Toxicity	Assumed Harmful if Swallowed. Based on data for related compounds. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[3][4]
Skin Corrosion/Irritation	Causes Skin Irritation. P264: Wash skin thoroughly after handling. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water.[4]
Serious Eye Damage/Irritation	Causes Serious Eye Irritation. P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
Respiratory Irritation	May Cause Respiratory Irritation. P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area.[4]
Aquatic Toxicity	Toxic to aquatic life with long-lasting effects. P273: Avoid release to the environment.[3][4]
Carcinogenicity/Mutagenicity	Suspected carcinogen based on naphthalene derivatives.[3][5][6] P202: Do not handle until all safety precautions have been read and understood.[3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.[7]

Table 3: Recommended Personal Protective Equipment

PPE Category	Item	Specification
Eye & Face Protection	Safety Goggles or Face Shield	Must be worn at all times. Use chemical splash goggles conforming to ANSI Z87.1 or European Standard EN166.[8] [9] A face shield is required if there is a splash hazard.[10]
Hand Protection	Chemical-Resistant Gloves	Nitrile or Neoprene gloves are recommended for handling aromatic esters.[10][11] Gloves must be inspected before use and changed immediately upon contamination.[12]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned.[11] For larger quantities, a chemical-resistant apron is also recommended.
Respiratory Protection	NIOSH-Approved Respirator	Required when dust may be generated and engineering controls are insufficient.[7][9] Use of a respirator requires enrollment in your institution's respiratory protection program. [12]

Operational Plan: Safe Handling Workflow

A systematic approach to handling minimizes risk. All procedures involving the solid form or concentrated solutions of **Methyl 6-methoxynaphthalene-2-acetate** should be performed within a certified chemical fume hood.[3][12]

Experimental Protocol 1: Weighing Solid **Methyl 6-methoxynaphthalene-2-acetate**

- Preparation: Designate a specific area within the chemical fume hood for handling the powder. Cover the work surface with absorbent bench paper.^[13]
- Tare Weigh Boat: Place a clean weigh boat on an analytical balance located inside an enclosure or in close proximity to the fume hood and tare the balance.
- Transfer Powder: Using a clean spatula, carefully transfer the desired amount of powder from the container to the weigh boat. Avoid pouring directly from the bottle to minimize dust generation.^[1] Keep the container closed when not in use.
- Record Mass: Once the desired mass is obtained, close the balance door and record the stable reading.
- Clean-up: Carefully clean the spatula and any minor spills on the balance using a wet wipe or a HEPA-filtered vacuum.^[5] Dispose of cleaning materials as solid hazardous waste.

Experimental Protocol 2: Preparation of Solutions

- Solvent Preparation: In the chemical fume hood, measure the required volume of the appropriate solvent into a clean beaker or flask equipped with a magnetic stir bar.
- Dissolution: Slowly add the pre-weighed **Methyl 6-methoxynaphthalene-2-acetate** powder to the solvent while stirring to facilitate dissolution and prevent clumping.
- Container Sealing: Once the solid is fully dissolved, cap the container to prevent vapor release.
- Labeling: Clearly label the container with the chemical name, concentration, solvent, date, and appropriate hazard warnings.
- Decontamination: Decontaminate all glassware and equipment used in the process.

Disposal Plan

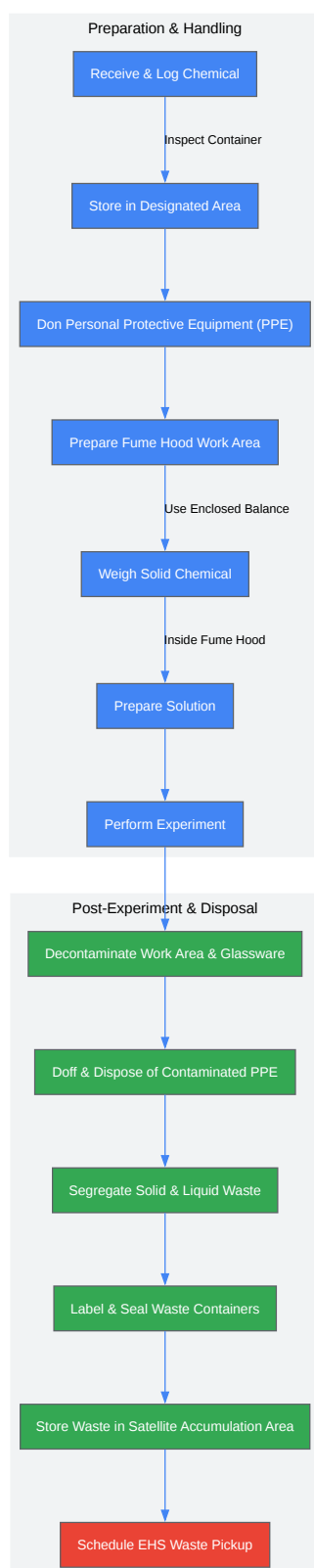
Methyl 6-methoxynaphthalene-2-acetate and materials contaminated with it must be disposed of as hazardous waste.

- Waste Segregation:

- Solid Waste: Place all contaminated solid materials (e.g., gloves, weigh boats, paper towels, pipette tips) into a designated, sealed, and clearly labeled hazardous waste container.[\[13\]](#)
- Liquid Waste: Dispose of unused solutions and contaminated solvents in a separate, sealed, and clearly labeled liquid hazardous waste container. Do not mix with incompatible waste streams.[\[3\]](#)
- Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name, and associated hazards (e.g., "Toxic," "Flammable," "Suspected Carcinogen").[\[6\]](#)
- Storage: Store waste containers in a designated, well-ventilated, and secure satellite accumulation area with secondary containment.
- Pickup: Contact your institution's EHS department to schedule a hazardous waste pickup. Do not pour any amount of this chemical down the drain.[\[8\]](#)

Mandatory Visualization

The following diagram illustrates the complete workflow for the safe handling and disposal of **Methyl 6-methoxynaphthalene-2-acetate**.



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Caption: Workflow for Safe Handling and Disposal.

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References

- 1. Page loading... [guidechem.com]
- 2. chemwhat.com [chemwhat.com]
- 3. lobachemie.com [lobachemie.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. nj.gov [nj.gov]
- 6. benchchem.com [benchchem.com]
- 7. hazmatschool.com [hazmatschool.com]
- 8. fishersci.com [fishersci.com]
- 9. echemi.com [echemi.com]
- 10. mcrcsafety.com [mcrcsafety.com]
- 11. benchchem.com [benchchem.com]
- 12. Page loading... [guidechem.com]
- 13. static.igem.org [static.igem.org]
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